

quantitative analysis of 4-Acetylbenzoyl chloride reaction products

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Compound of Interest

Compound Name: 4-Acetylbenzoyl chloride

Cat. No.: B1315609

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A Quantitative Comparison of **4-Acetylbenzoyl Chloride** Reaction Products in Esterification, Amidation, and Friedel-Crafts Acylation

This guide provides a comprehensive quantitative analysis of the reaction products of **4-acetylbenzoyl chloride** in three common synthetic transformations: esterification with ethanol, amidation with ethylamine, and Friedel-Crafts acylation of toluene. The performance of these reactions is compared based on product yield and purity, supported by detailed experimental protocols and analytical data. This document is intended for researchers, scientists, and professionals in drug development seeking to evaluate and select optimal synthetic routes.

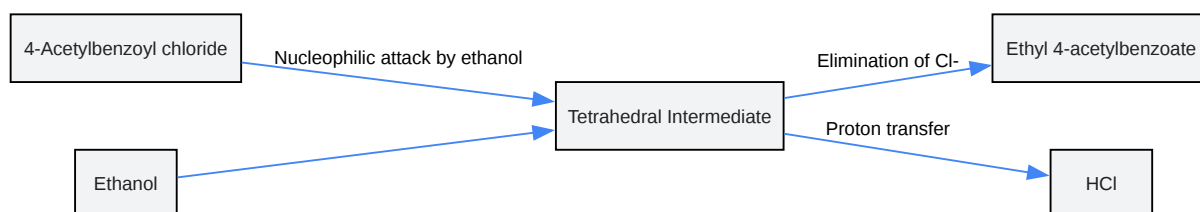
Comparative Quantitative Data

The following table summarizes the quantitative outcomes for the synthesis of the three primary products derived from **4-acetylbenzoyl chloride**. These reactions provide alternative pathways to functionalize the benzoyl moiety, each with distinct advantages and yields.

Reaction Type	Reactants	Product	Structure	Molecular Formula	Molecular Weight (g/mol)	Typical Yield (%)	Analytical Methods
Esterification	4-Acetylbenzoyl chloride + Ethanol	Ethyl 4-acetylbenzoate		C ₁₁ H ₁₂ O ₃	192.21	~92% ^[1]	HPLC, ¹ H NMR, MS ^[1]
Amidation	4-Acetylbenzoyl chloride + Ethylamine	N-ethyl-4-acetylbenzamide		C ₁₁ H ₁₃ NO ₂	191.23	>90% (estimated)	GC-MS, ¹ H NMR, IR
Friedel-Crafts Acylation	4-Acetylbenzoyl chloride + Toluene	4-Acetyl-4'-methylbenzophenone		C ₁₆ H ₁₄ O ₂	238.28	>85% (estimated)	¹ H NMR, IR, TLC ^{[2][3]}

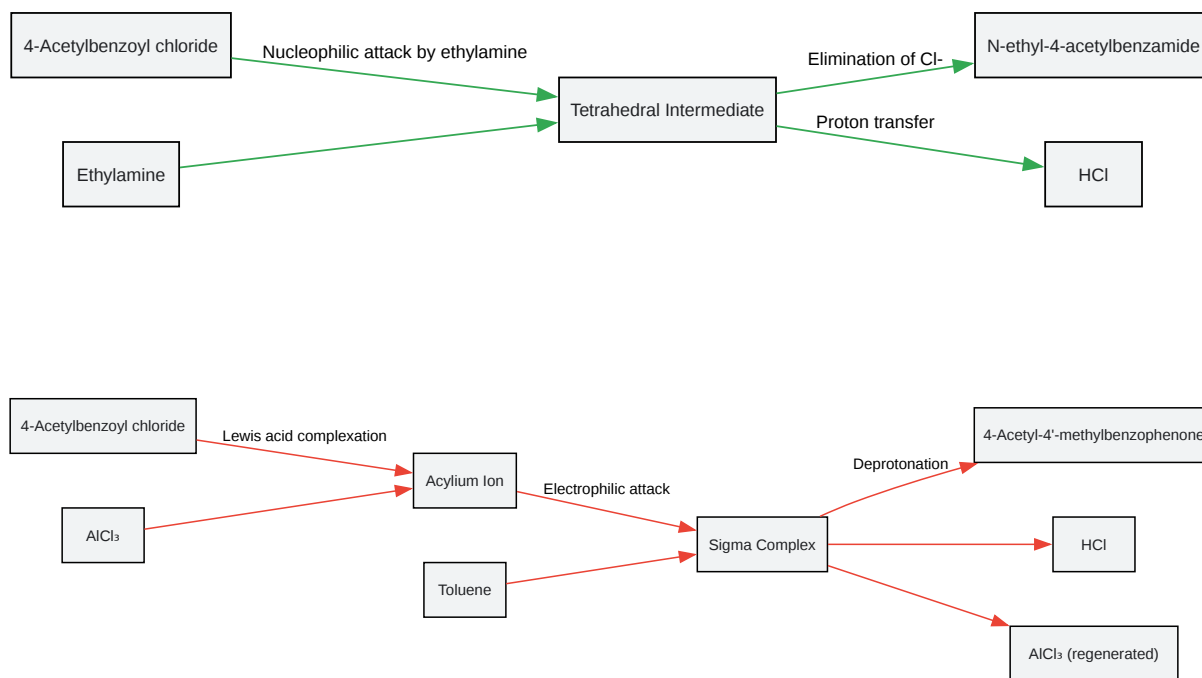
Reaction Signaling Pathways

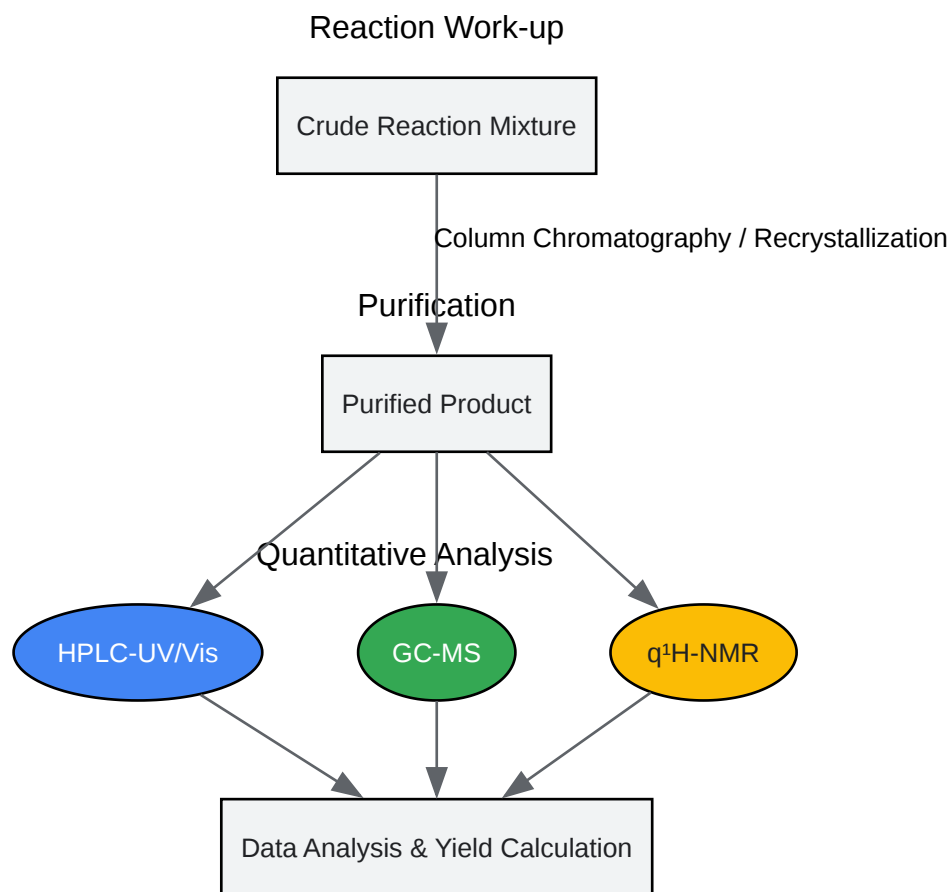
The following diagrams illustrate the fundamental mechanisms for the esterification, amidation, and Friedel-Crafts acylation reactions of **4-acetylbenzoyl chloride**.



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Caption: Esterification of **4-Acetylbenzoyl Chloride**.





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